

4-(2-Ethoxy-2-oxoacetamido)benzoic acid molecular weight and formula

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Compound of Interest

Compound Name:	4-(2-Ethoxy-2-oxoacetamido)benzoic acid
Cat. No.:	B1309249

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An In-depth Technical Guide to 4-(2-Ethoxy-2-oxoacetamido)benzoic Acid

This technical guide provides a detailed overview of **4-(2-Ethoxy-2-oxoacetamido)benzoic acid**, a molecule of interest to researchers and professionals in the fields of chemistry and drug development. This document outlines its fundamental molecular characteristics, a plausible synthetic route, and a conceptual framework for its potential biological activity.

Molecular Profile

The fundamental quantitative data for **4-(2-Ethoxy-2-oxoacetamido)benzoic acid** are summarized in the table below.

Property	Value
Molecular Formula	C ₁₁ H ₁₁ NO ₅
Molecular Weight	237.21 g/mol
IUPAC Name	4-(2-Ethoxy-2-oxoacetamido)benzoic acid

Synthesis Protocol

While a specific protocol for the 4-isomer is not readily available in the cited literature, a reliable synthesis method for the related compound, 2-(2-Ethoxy-2-oxoacetamido)benzoic acid, has

been documented and is detailed below.[\[1\]](#)[\[2\]](#) This protocol can be adapted by substituting the starting material with 4-aminobenzoic acid.

Materials:

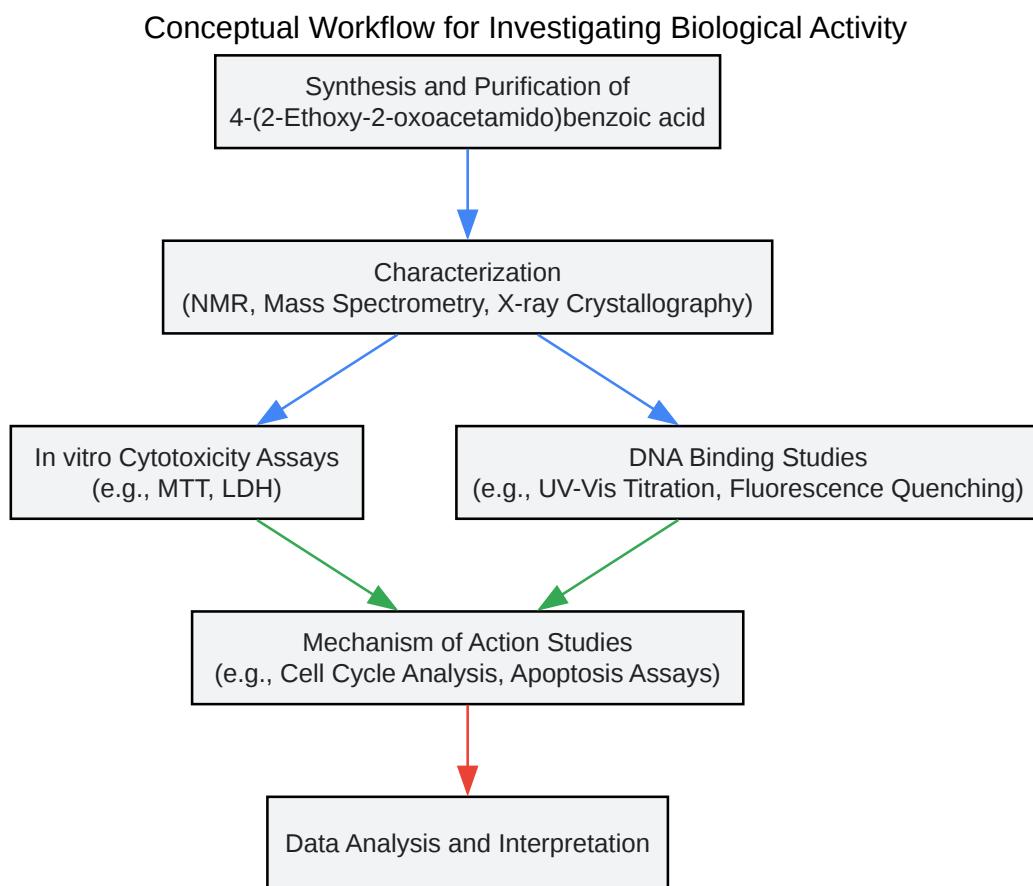
- 4-Aminobenzoic acid (starting material)
- Ethyl chlorooxacetate
- Tetrahydrofuran (THF)
- Ethanol
- Ether

Procedure:

- A solution of ethyl chlorooxacetate (10 mmol, 1.13 mL) in 10 mL of THF is prepared.
- In a separate flask, 4-aminobenzoic acid (10 mmol, 1.37 g) is dissolved in 10 mL of THF.
- The solution of ethyl chlorooxacetate is added dropwise to the 4-aminobenzoic acid solution at a controlled temperature of 273 K (0 °C).
- The resulting mixture is stirred for 2 hours.
- Following the reaction, the solution is concentrated under a vacuum.
- The crude product is precipitated, appearing as a yellowish powder.
- The precipitate is washed with ether and subsequently dried under a vacuum.
- For purification and crystal formation, the product is recrystallized from an ethanol solution via slow evaporation.

Potential Biological Activity and Experimental Workflow

Oxamide derivatives, the class of compounds to which **4-(2-Ethoxy-2-oxoacetamido)benzoic acid** belongs, have garnered interest for their potential cytotoxic and DNA-binding activities.^[1] ^[2] The following diagram illustrates a conceptual workflow for investigating these properties.

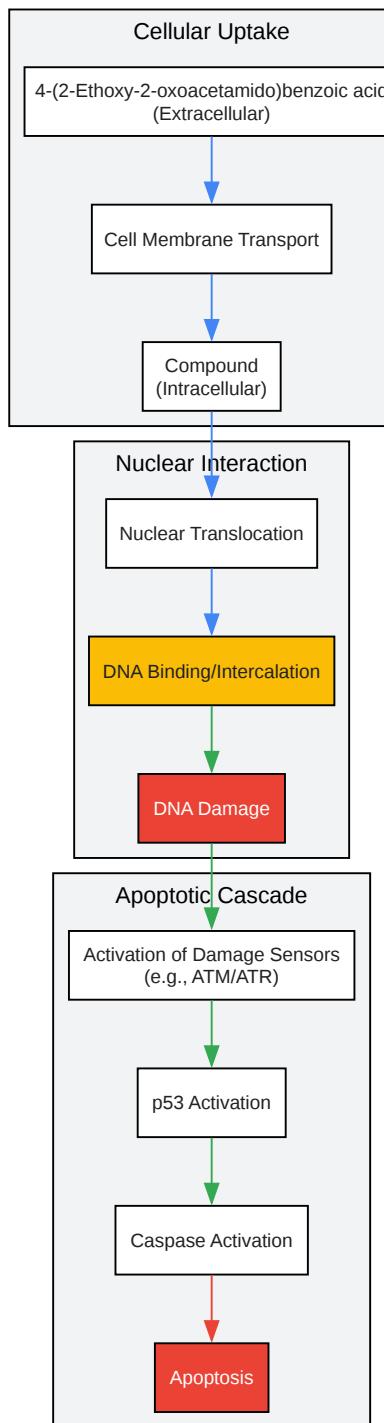


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Caption: Conceptual workflow for the synthesis, characterization, and biological evaluation of the target compound.

The following signaling pathway illustrates a hypothetical mechanism of action for a cytotoxic agent that induces apoptosis through DNA interaction.

Hypothetical Signaling Pathway for Cytotoxicity

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Caption: Hypothetical signaling pathway illustrating the potential cytotoxic mechanism of the compound.

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References

- 1. 2-(2-Ethoxy-2-oxoacetamido)benzoic acid - PMC [pmc.ncbi.nlm.nih.gov]
- 2. iucrdata.iucr.org [iucrdata.iucr.org]
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